

Optimizing Cloransulam application rates for different weed species

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Compound of Interest

Compound Name: **Cloransulam**

Cat. No.: **B062134**

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Technical Support Center: Optimizing Cloransulam Application

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the application of **cloransulam** for different weed species in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **cloransulam**?

A1: **Cloransulam**-methyl is a systemic herbicide belonging to the triazolopyrimidine sulfonanilide chemical family.^{[1][2]} Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).^{[3][4]} ^[5] This enzyme is critical for the biosynthesis of essential branched-chain amino acids (valine, leucine, and isoleucine) in plants.^[3] By inhibiting ALS, **cloransulam** halts cell division and plant growth, ultimately leading to the death of susceptible weed species.^[3] It is classified as a Group 2 herbicide by the Herbicide Resistance Action Committee (HRAC).^[3]

Q2: What are the typical application methods for **cloransulam** in a research setting?

A2: **Cloransulam**-methyl can be applied through various methods depending on the experimental objectives, including pre-plant incorporated (PPI), pre-emergence (PRE), and

post-emergence (POST) applications.^[6] The choice of application method will influence the herbicide's efficacy on target weed species.

Q3: How does soil composition affect the efficacy of pre-emergence **cloransulam** applications?

A3: Soil conditions can significantly impact the degradation and availability of **cloransulam**-methyl. Factors such as soil temperature, moisture, and type influence its dissipation.^[7] For instance, control of weeds has been observed to be greater on silt loam soils compared to silty clay soils.^[8] Additionally, delayed herbicide activation by rainfall or irrigation can reduce control of certain weed species more than soil texture.^[8]

Q4: Can **cloransulam** be tank-mixed with other herbicides?

A4: Yes, **cloransulam** is often tank-mixed with other herbicides to broaden the spectrum of controlled weeds. For example, tank-mixing with lactofen has shown efficient control of Nicandra physaloides.^[9] Adding metribuzin to pre-emergence applications of **cloransulam** can improve the control of species like hemp sesbania and Palmer amaranth.^[8] However, antagonism can occur with certain graminicides, so compatibility should be verified.^[10]

Troubleshooting Guides

Problem 1: Poor control of specific weed species following post-emergence application.

Possible Causes & Solutions:

- Incorrect Application Rate: The application rate of **cloransulam** is critical and species-dependent. Refer to the data tables below for recommended starting rates. For instance, common cocklebur is highly susceptible and can be controlled at rates of 9 g ai/ha, while sicklepod and hemp sesbania may only be suppressed at these rates.^[11]
- Weed Growth Stage: The size of the weed at the time of application significantly impacts efficacy. Reduced rates of **cloransulam** can be effective on smaller morningglory and velvetleaf (2 to 12 cm).^[11] For more tolerant species or larger weeds, higher application rates may be necessary.

- Environmental Conditions: Herbicide uptake can be influenced by environmental factors. Applications made under optimal growing conditions (adequate soil moisture, moderate temperatures) generally result in better weed control.
- Herbicide Resistance: The target weed population may have developed resistance to ALS-inhibiting herbicides.[\[12\]](#) Consider testing for resistance and rotating to herbicides with different modes of action.

Problem 2: Reduced efficacy of pre-emergence **cloransulam** application.

Possible Causes & Solutions:

- Lack of Soil Moisture: Pre-emergence herbicides require rainfall or irrigation for activation and movement into the weed germination zone. Delayed activation can lead to reduced control.[\[8\]](#)
- Soil Type: As mentioned, weed control can be less effective in finer-textured soils like silty clay compared to silt loam.[\[8\]](#) Higher application rates may be needed in soils with high organic matter or clay content.
- Inappropriate Rate for Target Weeds: While effective on species like prickly sida, velvetleaf, and morning glory, pre-emergence applications of **cloransulam** may only suppress Palmer amaranth, hemp sesbania, and sicklepod.[\[8\]](#)

Data Presentation

Table 1: Post-Emergence Application Rates of **Cloransulam** and Efficacy on Various Weed Species

Weed Species	Scientific Name	Application Rate (g ai/ha)	Efficacy/Control Level	Reference
Common Cocklebur	Xanthium strumarium	9 - 72	>90% control at all rates	[11]
Pitted Morningglory	Ipomoea lacunosa	9	>70% control on small plants (2-12 cm)	[11]
Entireleaf Morningglory	Ipomoea hederacea var. integriuscula	9	>70% control on small plants (2-12 cm)	[11]
Tall Morningglory	Ipomoea purpurea	18 (labeled rate)	Susceptible	[11]
Velvetleaf	Abutilon theophrasti	9 - 18	Susceptible, dependent on weed size	[11]
Sicklepod	Senna obtusifolia	9 - 18	Moderate suppression	[11][13]
Hemp Sesbania	Sesbania herbacea	9 - 18	Moderate suppression	[11]
Prickly Sida	Sida spinosa	9 - 18	Moderate suppression	[11]
Palmer Amaranth	Amaranthus palmeri	Not specified	Suppression	[8][11]
Bristly Starbur	Acanthospermum hispidum	20 - 40	Efficient control	[9]
Hairy Beggarticks	Blainvillea latifolia	20 - 40	Efficient control	[9]
Horseweed	Conyza bonariensis	35 - 40	87.0% - 90.7% control	[14]

Table 2: Pre-Emergence Application Rates of **Cloransulam** and Efficacy on Various Weed Species

Weed Species	Scientific Name	Application Rate (g ai/ha)	Efficacy/Control Level	Reference
Prickly Sida	Sida spinosa	36 (recommended rate)	Controlled	[8]
Velvetleaf	Abutilon theophrasti	36 (recommended rate)	Controlled	[8]
Morningglory species	Ipomoea spp.	36 (recommended rate)	Controlled	[8][15]
Palmer Amaranth	Amaranthus palmeri	36 (recommended rate)	Suppression	[8]
Hemp Sesbania	Sesbania herbacea	36 (recommended rate)	Suppression	[8]
Sicklepod	Senna obtusifolia	36 (recommended rate)	Suppression	[8]

Experimental Protocols

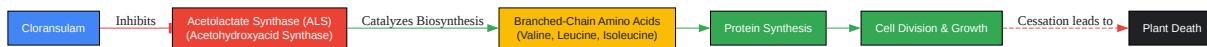
Key Experiment: Evaluation of Post-Emergence **Cloransulam** Efficacy

This methodology is based on studies evaluating the effect of weed growth stage and **cloransulam** application rate on post-emergence weed control.[11]

- Experimental Design: A randomized complete block design with a factorial arrangement of treatments is typically used.

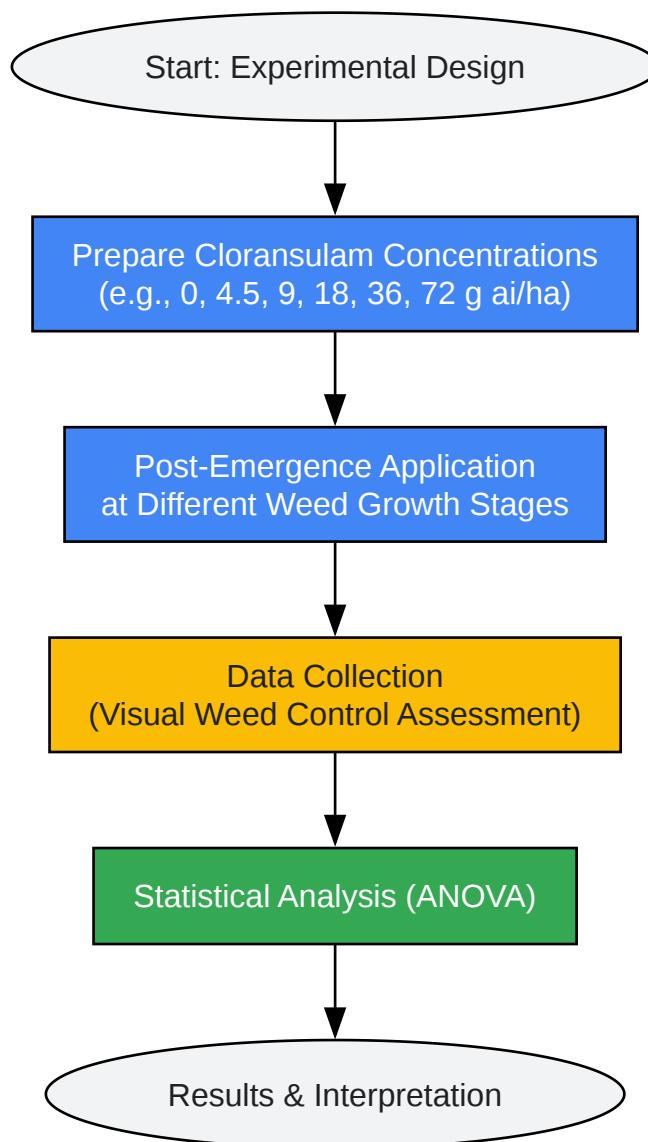
- Factors:
 - **Cloransulam** Application Rates: A range of rates is evaluated, for example, 0, 4.5, 9, 18, 36, and 72 g ai/ha.[11]
 - Application Timings: Applications are made at different weed growth stages, such as 1, 2, and 3 weeks after emergence (WAE).[11]
- Weed Species Evaluated: A variety of broadleaf weeds are included, such as common cocklebur, morningglory species, prickly sida, hemp sesbania, sicklepod, Palmer amaranth, and velvetleaf.[11]
- Data Collection: Visual weed control is assessed at set intervals after treatment (e.g., 2, 3, and 4 weeks after treatment) on a scale of 0% (no injury) to 100% (plant death).[11]
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA) to determine the effects of application rate, timing, and their interaction on weed control.

Mandatory Visualizations



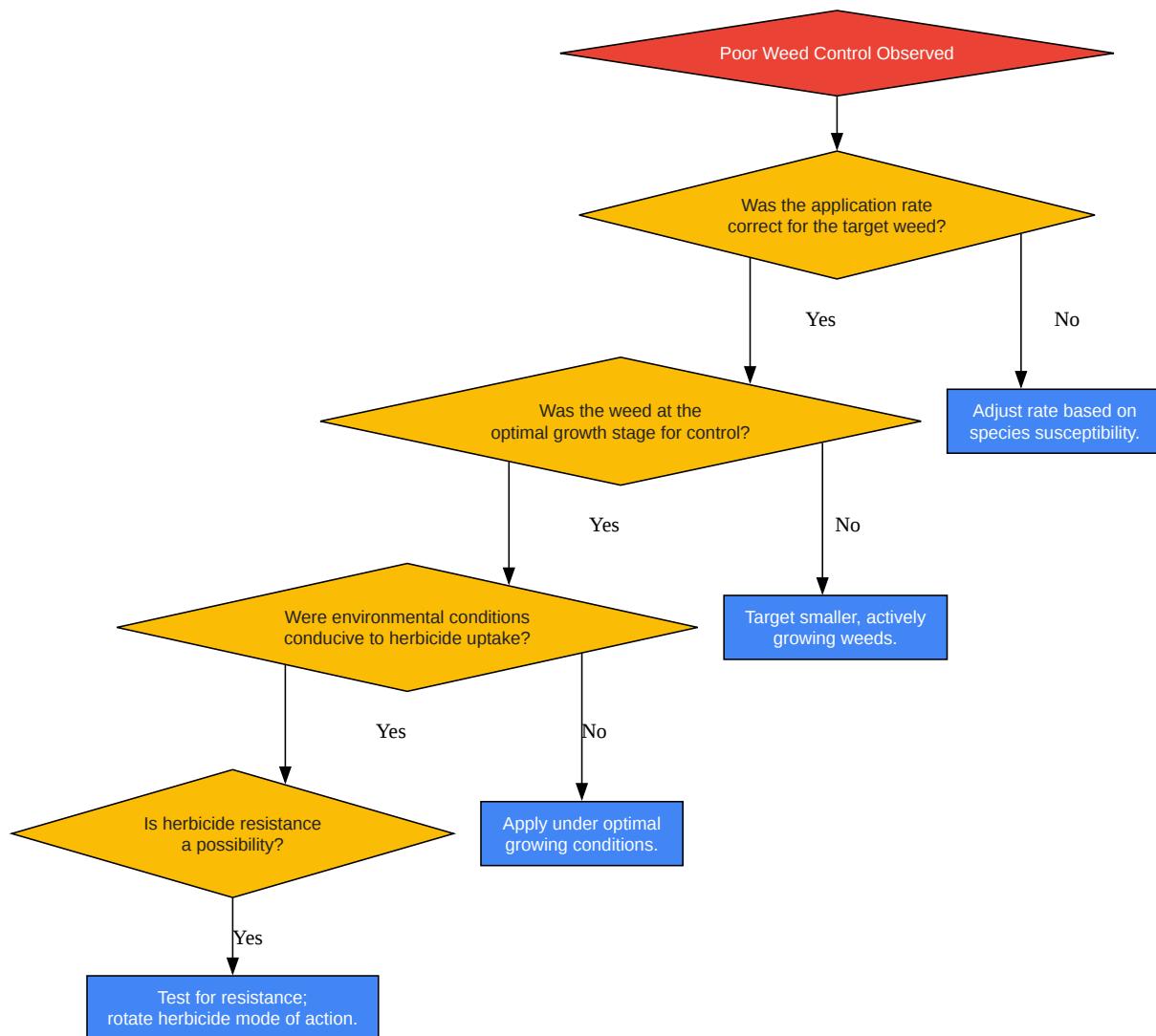
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Caption: **Cloransulam**'s mechanism of action.



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Caption: A typical experimental workflow.

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Caption: Troubleshooting poor weed control.

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